

Application Notes and Protocols for the Enzymatic Assay of 2-Aminobenzoylacetyl-CoA

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Compound of Interest

Compound Name: 2-Aminobenzoylacetyl-CoA

Cat. No.: B15548059

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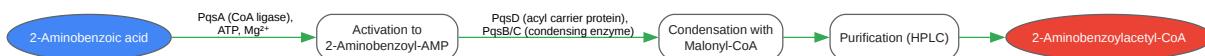
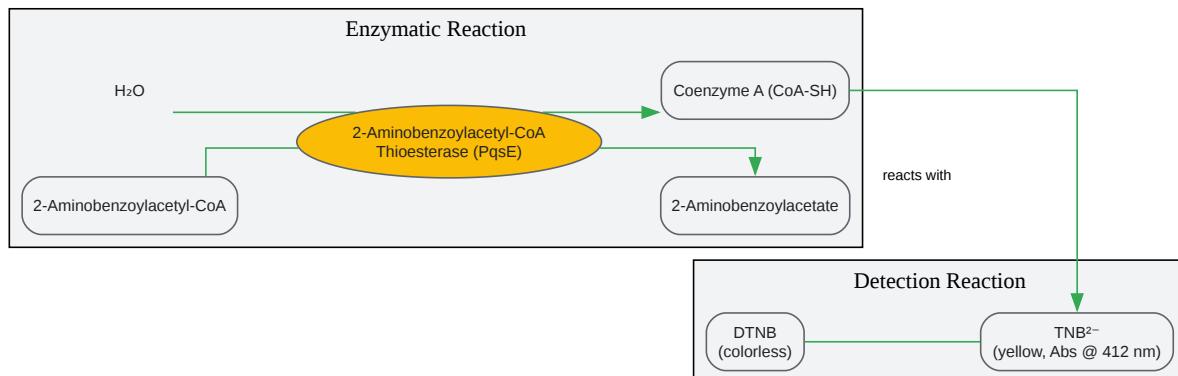
Introduction

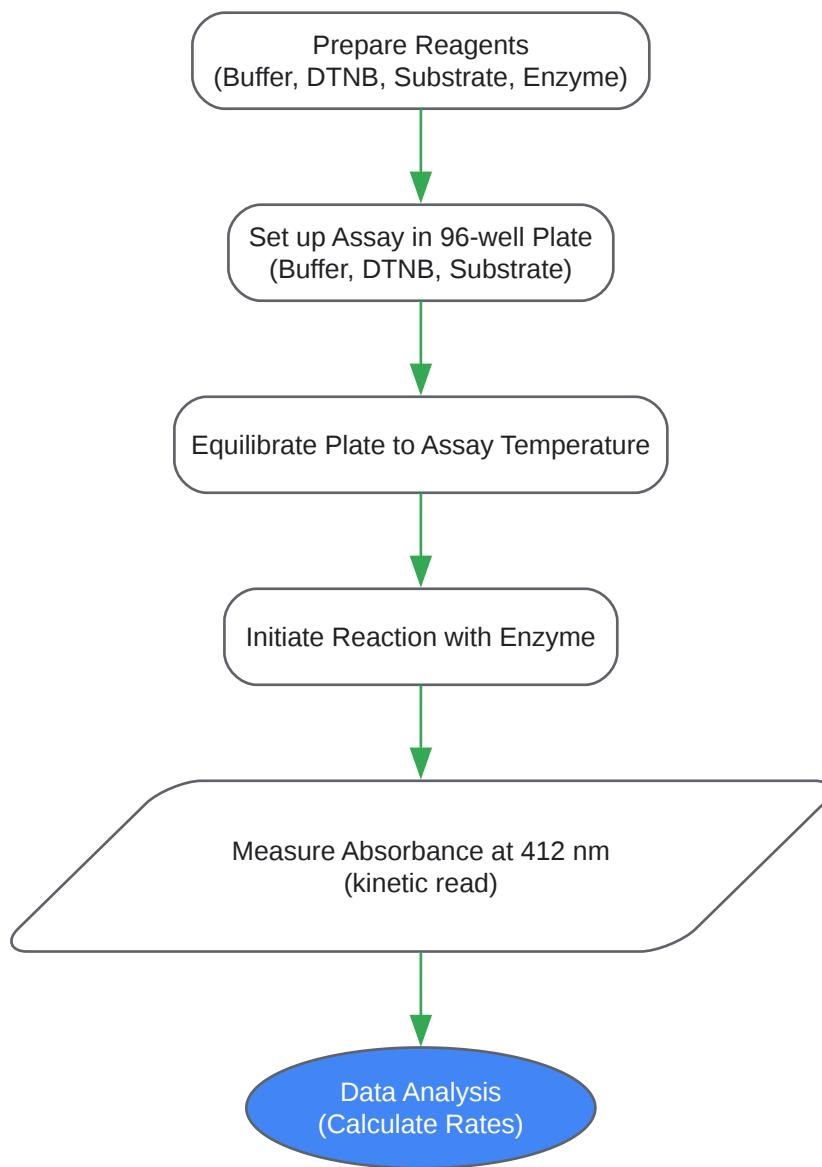
2-Aminobenzoylacetyl-Coenzyme A (2-ABA-CoA) is a key intermediate in the biosynthesis of quinolone signaling molecules in bacteria, such as the opportunistic pathogen *Pseudomonas aeruginosa*. The enzymes that metabolize 2-ABA-CoA, particularly **2-aminobenzoylacetyl-CoA** thioesterase (also known as PqsE), represent attractive targets for the development of novel antimicrobial agents. Accurate and efficient methods for assaying the activity of these enzymes are crucial for inhibitor screening and kinetic characterization.

These application notes provide a detailed protocol for a continuous spectrophotometric assay to determine the activity of enzymes that hydrolyze **2-Aminobenzoylacetyl-CoA**. The primary method described relies on the use of 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB or Ellman's reagent) to quantify the release of free Coenzyme A (CoA-SH).

Principle of the Assay

The enzymatic hydrolysis of **2-Aminobenzoylacetyl-CoA** by a thioesterase releases 2-aminobenzoylacetate and free Coenzyme A (CoA-SH). The free sulfhydryl group of CoA-SH reacts with DTNB to produce 2-nitro-5-thiobenzoate (TNB), a colored product with a maximum absorbance at 412 nm. The rate of TNB formation is directly proportional to the rate of enzymatic hydrolysis of **2-Aminobenzoylacetyl-CoA** and can be monitored continuously using a spectrophotometer.



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